

Comprehensive Characterization Guide: 8,8-Difluoro-5-azaspiro[3.4]octane HCl

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Compound of Interest

Compound Name: 8,8-Difluoro-5-azaspiro[3.4]octane
hydrochloride

Cat. No.: B13503506

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Executive Summary: The "Escape from Flatland"

In modern drug discovery, increasing fraction of sp³-hybridized carbons () correlates with improved clinical success. 8,8-Difluoro-5-azaspiro[3.4]octane HCl represents a high-value building block that combines the conformational rigidity of a spirocycle with the metabolic blocking capability of a gem-difluoro group.

This guide provides a definitive technical comparison between this fluorinated scaffold and its non-fluorinated parent, 5-azaspiro[3.4]octane, focusing on NMR characterization. We analyze how the 8,8-difluoro substitution alters the electronic landscape, pK_a, and spectral signature of the molecule.

Structural Logic & Numbering

To interpret the NMR data correctly, one must understand the specific regiochemistry.

- Scaffold: Spiro[3.4]octane (Cyclobutane fused to Pyrrolidine).
- Numbering (Standard IUPAC):

- Positions 1-3: Cyclobutane ring.
- Position 4: Spiro quaternary carbon.
- Position 5: Nitrogen atom (Directly attached to spiro center).
- Positions 6-7: Methylene groups in the pyrrolidine ring.
- Position 8: Carbon adjacent to the spiro center (bearing the Fluorines).
- Key Feature: The gem-difluoro group at C8 is adjacent to the spiro center, creating a unique steric and electronic "lock" near the junction.

Comparative Analysis: Fluorinated vs. Parent Scaffold

The introduction of fluorine is not merely a structural change; it is a functional transformation.

Feature	Parent: 5-azaspiro[3.4]octane	Target: 8,8-Difluoro-5-azaspiro[3.4]octane	Impact on Drug Design
Lipophilicity (LogD)	Moderate	Increased	Fluorine lowers basicity, increasing neutral fraction at physiological pH, often improving membrane permeability.
Basicity (pKa)	~10.5 (Typical sec-amine)	~8.5 - 9.0 (Estimated)	The electron-withdrawing (inductive effect through -bonds) lowers pKa, reducing "lysosomal trapping" potential.
Metabolic Stability	Susceptible to oxidation at C8	Blocked at C8	The C8 position is a metabolic "soft spot" in the parent; blocks P450 oxidation here.
Conformation	Flexible Pyrrolidine puckering	Restricted	The gem-difluoro group favors specific ring puckering due to the gauche effect, rigidifying the ligand.

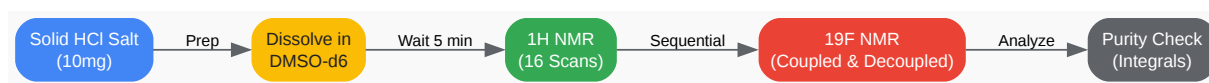
Experimental Methodology: NMR Protocols

For reliable characterization of the HCl salt, solvent choice is critical to manage ammonium proton exchange and solubility.

Sample Preparation[1]

- Solvent: DMSO-d6 (Recommended).
 - Why? It solubilizes the HCl salt effectively and slows proton exchange, allowing observation of the ammonium () protons as distinct signals.
often fails to dissolve the salt or leads to broad, uninformative NH signals.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm) or residual DMSO pentet (2.50 ppm).

Analytical Workflow (DOT Diagram)



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Figure 1: Optimized NMR acquisition workflow for fluorinated spirocyclic amine salts.

Detailed Spectral Characterization

¹⁹F NMR Analysis

The

¹⁹F spectrum is the most diagnostic tool for this compound.

- Chemical Shift: Expect a signal in the range of -95 to -115 ppm.
- Multiplicity:
 - Due to the spiro-center, the ring conformation might render the two fluorines diastereotopic (magnetically non-equivalent), resulting in an AB quartet pattern (

).

- Note: If the ring flip is fast on the NMR timescale at room temperature, this may collapse into a broad singlet or a triplet (coupling to adjacent protons at C7).
- Interpretation: A clean signal in this region confirms the integrity of the gem-difluoro motif. Impurities (e.g., elimination products) typically appear downfield (olefinic fluorines).

H NMR Analysis (DMSO-d6)

The proton spectrum will show distinct regions. The coupling constants (

) are critical for verifying the regiochemistry of the fluorine.

Signal Assignment Table

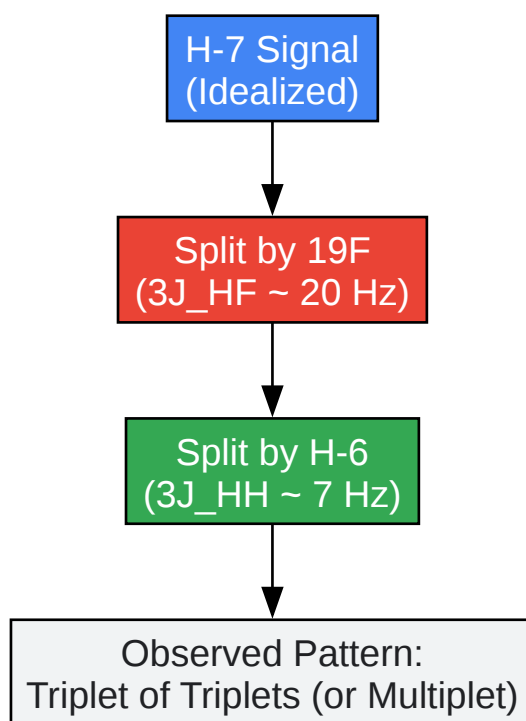
Position	Protons	Approx. Shift (, ppm)	Multiplicity & Coupling	Explanation
NH		9.0 - 9.8	Broad Singlet (bs)	Ammonium protons. Visible in DMSO; absent in .
H-6		3.2 - 3.5	Multiplet	Deshielded by Nitrogen. Complex splitting due to H-7 neighbors.
H-7		2.4 - 2.7	Multiplet (dt or q)	Diagnostic Signal. -to-Fluorine. Shows large coupling (~15-25 Hz).
H-1,2,3	Cyclobutane	1.8 - 2.3	Complex Multiplets	The "Spiro" characteristic. These protons are magnetically distinct from the pyrrolidine ring.

The Coupling Logic (DOT Diagram)

The H-7 protons are the key to confirming the structure. They couple to the adjacent H-6 protons (

) and the Fluorines (

).



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Figure 2: Coupling tree for H-7 protons, demonstrating the influence of the adjacent gem-difluoro group.

Troubleshooting & QC Criteria

When analyzing vendor samples or synthesized batches, look for these common issues:

- **Missing Fluorine Coupling:** If the H-7 signal appears as a simple triplet without large splitting, the fluorine might be absent (defluorination) or at the wrong position (e.g., on the cyclobutane ring, which is a different isomer).
- **Broad NH Signals:** If the region >9.0 ppm is silent or extremely broad, the sample may be the free base rather than the HCl salt, or the DMSO is "wet" (contains).
 - **Fix:** Add 1 drop of

to the tube. The NH signal will disappear (exchange), confirming its assignment, while CH signals remain.

- Extra Peaks at ~6.0 ppm: Indicates elimination of HF to form an alkene (enamine or vinyl fluoride impurity).

References

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- 2. scs.illinois.edu [scs.illinois.edu]
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